

Application Note: Fabrication of Inverted Perovskite Solar Cells with Novel Triarylamine HTMs

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Compound of Interest

Compound Name: 4-Hexyl-N,N-diphenylaniline

CAS No.: 1167-78-8

Cat. No.: B13130420

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Executive Summary

This application note details the fabrication protocol for inverted (p-i-n) perovskite solar cells (PSCs) utilizing novel triarylamine-based Hole Transport Materials (HTMs). Unlike the conventional n-i-p structure using hygroscopic dopants (e.g., Li-TFSI in Spiro-OMeTAD), inverted architectures employing hydrophobic triarylaminines (such as PTAA or novel star-shaped derivatives like STR0/m-MTDATA) offer superior long-term stability and negligible hysteresis.

Key Technical Challenge: The primary bottleneck in this architecture is the interface incompatibility between the hydrophobic triarylamine HTM and the hydrophilic perovskite precursor solution. This guide provides a field-proven "Wettability Engineering" protocol to overcome this dewetting phenomenon without compromising charge extraction.

Device Architecture & Mechanism

The target device stack is ITO / Triarylamine HTM / Perovskite / PCBM / BCP / Ag.

Energy Level Alignment

For efficient hole extraction, the Highest Occupied Molecular Orbital (HOMO) of the novel HTM must align with the Valence Band Maximum (VBM) of the perovskite (typically -5.4 eV to -5.8 eV).



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Figure 1: Energy level alignment and charge transfer pathway in the inverted p-i-n architecture.

Materials & Equipment

Chemical Reagents

Component	Material	Specification
Substrate	Indium Tin Oxide (ITO)	15 Ω /sq, patterned
HTM (Control)	PTAA	Mw ~10-20 kDa
HTM (Novel)	Target Triarylamine (e.g., m-MTDATA, STR series)	High purity (>99.5%)
Perovskite	$\text{Cs}_{0.05}(\text{FA}_{0.83}\text{MA}_{0.17})_{0.95}\text{Pb}(\text{I}_{0.8}\text{Br}_{0.17})_3$	"Triple Cation" Precursor (1.5M)
ETL	PC ₆₁ BM	>99.5% purity
Buffer	BCP (Bathocuproine)	0.5 mg/mL in Isopropanol
Solvents	DMF, DMSO, Toluene, Chlorobenzene (CB)	Anhydrous, 99.8%

Equipment

- N₂-filled Glovebox (O₂ < 0.1 ppm, H₂O < 0.1 ppm).[1]

- Spin Coater with dynamic dispensing capability.[\[2\]](#)
- UV-Ozone Cleaner.
- Thermal Evaporator (for Ag/Au).

Experimental Protocol

Phase 1: Substrate Preparation (Critical for adhesion)

Self-Validating Step: The ITO surface must be hydrophilic (Contact angle $< 10^\circ$) before HTM deposition.

- Sequential Sonication: Wash patterned ITO glass in detergent (Alconox), deionized water, acetone, and isopropanol for 15 minutes each.
- Drying: Blow dry with N₂ gun.
- Activation: UV-Ozone treat for 20 minutes immediately prior to transfer into the glovebox.
Why: This increases the work function of ITO and removes organic residues.

Phase 2: Deposition of Triarylamine HTM

Expert Insight: Triarylaminines are often extremely hydrophobic. If the perovskite precursor beads up on the HTM surface, the device will fail. We use a Dynamic Surface Modification strategy.

HTM Solution Prep:

- Concentration: Dissolve 2 mg/mL of the Triarylamine in Toluene (or Chlorobenzene).
- Aging: Stir at 60°C for 1 hour, then filter through a 0.45 µm PTFE filter.

Deposition Steps:

- Dispense 50 µL of HTM solution onto the static ITO substrate.
- Spin Cycle: 4000 rpm for 30 seconds (Acceleration: 2000 rpm/s).

- Annealing: Bake at 100°C for 10 minutes to remove solvent and align polymer chains.

Validation (The "Wettability Check"): Place a small drop of DMF (solvent for perovskite) on the annealed HTM.

- Pass: The droplet spreads.
- Fail: The droplet beads up (high contact angle).
- Correction: If it fails, employ DMF Washing: Spin pure DMF onto the annealed HTM at 4000 rpm for 10s. This modifies surface tension without dissolving the cross-linked/stable triarylamine layer (verify solubility first).

Phase 3: Perovskite Active Layer (Anti-Solvent Method)

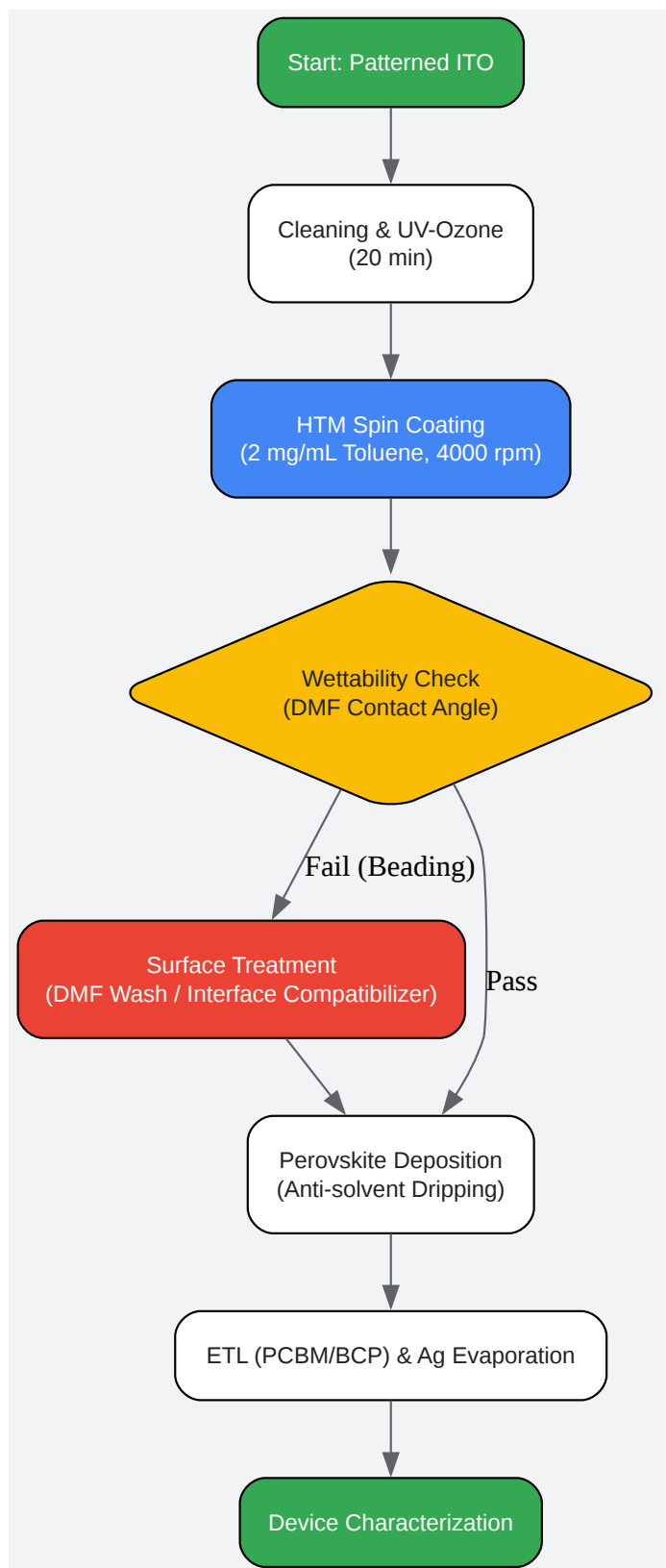
- Precursor: Mix FAI, MABr, CsI, PbI₂, and PbBr₂ in DMF:DMSO (4:1 v/v).
- Deposition:
 - Step 1: 1000 rpm for 10s.
 - Step 2: 4000 rpm for 30s.
- The Critical "Quench": At 20 seconds before the end of Step 2, rapidly dispense 150 µL of Chlorobenzene (Anti-solvent) onto the spinning center.
 - Visual Cue: The film should turn from transparent yellow to a turbid brown immediately.
- Annealing: Immediately transfer to a hotplate at 100°C for 45-60 minutes. The film must turn dark black (perovskite phase).

Phase 4: ETL and Top Electrode

- PCBM Layer: Dissolve PCBM in Chlorobenzene (20 mg/mL). Spin at 1500 rpm for 30s. Anneal at 80°C for 5 mins.
- BCP Buffer: Spin BCP (0.5 mg/mL in IPA) at 4000 rpm for 30s. Note: Do not anneal.

- Electrode: Thermally evaporate 100 nm of Silver (Ag) at a rate of 0.5 Å/s (first 10nm) then 2.0 Å/s.

Workflow Visualization



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Figure 2: Fabrication workflow highlighting the critical wettability decision gate.

Characterization & Validation Standards

To validate the efficacy of a Novel Triarylamine (TN-TA) against a PTAA control, perform the following:

Photoluminescence (PL) Quenching

- Objective: Confirm hole extraction efficiency.
- Method: Deposit Perovskite on Glass (Reference) vs. Glass/TN-TA.
- Success Metric: The PL intensity of the Perovskite/TN-TA stack should be <10% of the Reference. If PL remains high, the HTM is not extracting holes (energy mismatch or poor contact).

Space Charge Limited Current (SCLC)[3]

- Objective: Measure hole mobility.
- Device Structure: ITO / TN-TA / Au.
- Analysis: Fit the J-V curve (dark) to the Mott-Gurney law. Target mobility:

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J-V Hysteresis Check

- Method: Scan Forward (-0.1V to 1.2V) and Reverse (1.2V to -0.1V).
- Success Metric: Inverted devices with triarylamines should show Hysteresis Index (HI) < 0.05. High hysteresis indicates ion migration or interfacial trap states.

Data Summary Table (Template)

Parameter	PTAA (Control)	Novel Triarylamine (Target)
Voc (V)	1.05 - 1.10	> 1.10 (Target)
Jsc (mA/cm ²)	22.0 - 23.0	Check absorption/extraction
FF (%)	75 - 80	> 78 (Indicates good series resistance)
PCE (%)	~18 - 20%	Target > 20%
Water Contact Angle	~95°	Optimized to < 60° (with treatment)

Troubleshooting Guide

Symptom	Probable Cause	Corrective Action
Pinholes in Perovskite	HTM is too hydrophobic (dewetting).	Apply "DMF Wash" or mix HTM with amphiphilic compatibilizer (e.g., F8BT).
Low Fill Factor (FF)	High Series Resistance (Rs).	HTM layer is too thick. Reduce concentration to 1.5 mg/mL or increase spin speed.
S-shaped J-V Curve	Energy barrier at interface.	Check HOMO level of Novel HTM. Verify UV-Ozone treatment of ITO.
Rapid Degradation	Ag migration or oxidation.	Ensure BCP buffer layer is continuous (no pinholes) before Ag deposition.

References

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